Technical Whitepaper: (S)-2-Aminooctane

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Compound of Interest

Compound Name:	*2-Aminooctane*
CAS No.:	*693-16-3*
Cat. No.:	*B1582153*

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CAS Number: 34566-04-6 Synonyms: (S)-2-Octylamine; (S)-1-Methylheptylamine Version: 2.0 (Technical Revision)

Executive Summary & Chemical Identity

(S)-**2-Aminooctane** is a high-value chiral amine building block used primarily as a Chiral Resolving Agent (CRA) for acidic racemates and as a key intermediate in the synthesis of agrochemicals and pharmaceuticals. Unlike its racemic counterpart (Tuaminoheptane), which acts as a sympathomimetic nasal decongestant, the pure (S)-enantiomer is valued for its stereochemical utility in asymmetric synthesis and resolution processes.

This guide details the biocatalytic synthesis, analytical validation, and application of (S)-**2-Aminooctane**, prioritizing protocols that ensure high enantiomeric excess (

).

Molecular Data Matrix

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Property	Specification
CAS Number	34566-04-6
Formula	
Molecular Weight	129.24 g/mol
SMILES	CCCCCCN
InChI Key	HBXNJMZWGSCKPW-QMMMGPOBSA-N
Appearance	Colorless liquid
Density	0.77 g/mL at 25 °C
Boiling Point	163–165 °C
Chirality	S-configuration (Levorotatory in some solvents, check specific rotation)

Biocatalytic Synthesis: The -Transaminase Route

While chemical resolution of racemic **2-aminooctane** using tartaric acid is possible, it is atom-inefficient (max 50% yield). The modern industrial standard utilizes

-Transaminases (

-TA) to perform asymmetric amination of 2-octanone. This method is preferred for its ability to achieve theoretical 100% yield and

.

Mechanistic Pathway

The reaction utilizes a Pyridoxal-5'-phosphate (PLP)-dependent transaminase.[1] The enzyme shuttles an amino group from a sacrificial donor (e.g., L-Alanine or Isopropylamine) to the prochiral ketone (2-Octanone).

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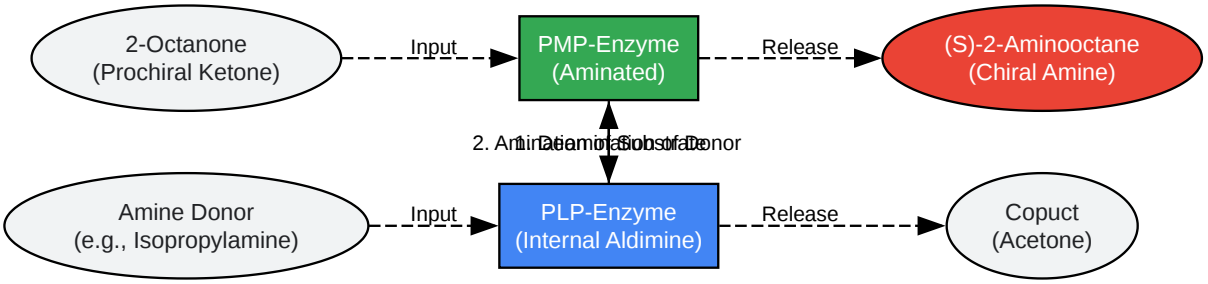

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Figure 1: The Ping-Pong Bi-Bi mechanism of

-Transaminase. The enzyme oscillates between PLP (aldehyde form) and PMP (amine form) to transfer nitrogen to 2-octanone.

Experimental Protocol: Asymmetric Amination

Objective: Synthesis of (S)-**2-Aminooctane** from 2-Octanone. Enzyme: (S)-selective

-Transaminase (e.g., Vibrio fluvialis variant or commercial ATA-113).

Reagents:

- Substrate: 2-Octanone (50 mM).
- Amine Donor: Isopropylamine (1.0 M) - Used in excess to drive equilibrium.
- Cofactor: PLP (1 mM).
- Buffer: Potassium Phosphate (100 mM, pH 7.5).
- Co-solvent: DMSO (5% v/v) to improve substrate solubility.

Workflow:

- Preparation: Dissolve 2-octanone in DMSO.
- Reaction Assembly: Add the substrate solution to the phosphate buffer containing Isopropylamine and PLP.

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- Initiation: Add lyophilized

  -TA enzyme powder (loading: 5–10 U/mmol substrate).

- Incubation: Shake at 30°C, 150 rpm for 24 hours.
- Quenching: Acidify to pH 2.0 with 6M HCl to stop the reaction and protonate the amine (preventing volatility loss).
- Workup: Wash the aqueous phase with Ethyl Acetate (removes unreacted ketone). Basify aqueous phase to pH 12 with NaOH. Extract (S)-**2-aminooctane** into MTBE.
- Purification: Distillation (bp 163°C) or conversion to HCl salt for crystallization.

Analytical Characterization & Quality Control

Verification of the enantiomeric excess is critical. Standard GC/HPLC columns often struggle with naked aliphatic amines due to peak tailing. Derivatization is recommended.

Chiral Gas Chromatography (GC) Protocol

Derivatization Agent: Trifluoroacetic anhydride (TFAA) or Acetyl Chloride. Column: Cyclodextrin-based capillary column (e.g., Hydrodex-β-TBDAc).

Protocol:

- Take 10 µL of the reaction organic extract.
- Add 50 µL Pyridine and 50 µL TFAA.
- Incubate at 60°C for 30 minutes.
- Inject 1 µL into GC (Split ratio 1:50).

Acceptance Criteria:

- (S)-Isomer Retention Time: ~

  (Reference Standard)

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- (R)-Isomer Retention Time: Distinctly separated (

).
- Target:

  .

Applications: Chiral Resolution

(S)-**2-Aminooctane** serves as a robust Basic Resolving Agent. It forms diastereomeric salts with racemic acids, allowing separation based on solubility differences.

Resolution Workflow for Racemic Acids

This protocol describes the resolution of a generic Racemic Acid (

)-A-COOH.

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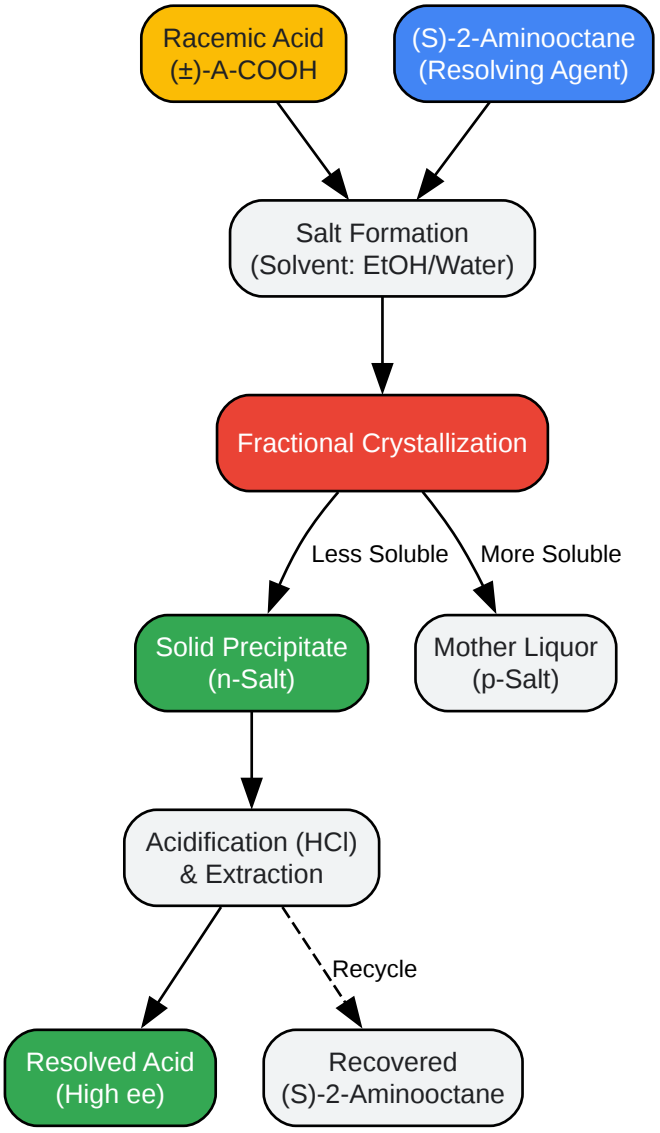

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Figure 2: Workflow for the resolution of racemic acids using (S)-**2-Aminooctane**. The amine can be recovered and recycled after the acid is liberated.

Key Advantages:

- Lipophilicity: The octyl chain imparts significant lipophilicity, often aiding the crystallization of salts from non-polar or semi-polar solvents where other amines (like phenethylamine) might fail.
- Recyclability: The amine is chemically stable and can be recovered by simple alkaline extraction after the resolution step.

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Safety & Handling (GHS Standards)

(S)-**2-Aminooctane** is a primary aliphatic amine and exhibits caustic properties similar to other medium-chain amines.

Hazard Class	Category	Hazard Statement
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[2][3]
Flammable Liquid	3	H226: Flammable liquid and vapor.[3]
Acute Toxicity	4	H302: Harmful if swallowed.[3]
Aquatic Toxicity	Acute 1	H400: Very toxic to aquatic life.[3]

Handling Protocol:

- PPE: Nitrile gloves (breakthrough time > 480 min), chemical splash goggles, and face shield.
- Storage: Store under inert atmosphere (

  or Ar) to prevent reaction with atmospheric

  (carbamate formation). Keep away from oxidizing agents and acids.

References

- Sigma-Aldrich.(S)-**2-Aminooctane** Product Specification & Safety Data Sheet. Retrieved from
- Shin, J. S., & Kim, B. G. (2002).Kinetic resolution of α-methylbenzylamine with omega-transaminase screened from soil microorganisms. Biotechnology and Bioengineering.[4] (Context: Methodology for

  -TA screening applicable to aliphatic amines). Retrieved from

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- Koszelewski, D., et al. (2010).Omega-Transaminases for the Synthesis of Optically Pure Amines and Amino Acids. Trends in Biotechnology.[4] (Review of transaminase mechanism shown in Figure 1). Retrieved from
- PubChem.Compound Summary: (S)-2-Octylamine (CAS 34566-04-6). National Library of Medicine. Retrieved from
- Breuer, M., et al. (2004).Industrial Methods for the Production of Optically Active Amines. Angewandte Chemie International Edition. (Context: Industrial relevance of amine resolution). Retrieved from

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Sources

- 1. chemistry.illinois.edu [chemistry.illinois.edu]
- 2. 2-Octylamine | C8H19N | CID 12735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. almacgroup.com [almacgroup.com]
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